CAS number 1242099-15-5 physicochemical properties

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Compound of Interest	
Compound Name:	*((2,6-Difluorophenyl)sulfonyl)alanine*
Cat. No.:	*B7776560*

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The Physicochemical Profiling and Application of CAS 1242099-15-5: A Privileged Arylsulfonyl-Phenylalanine Scaffold in Targeted Drug Discovery

Executive Summary

As a Senior Application Scientist in early-stage drug discovery, the selection of molecular building blocks is never an arbitrary decision. CAS 1242099-15-5, chemically identified as ((2,6-difluorophenyl)sulfonyl)phenylalanine, is a highly specialized pharmacophore intermediate. While it is not a standalone therapeutic, this compound is a critical structural foundation in the rational design of targeted Matrix Metalloproteinase (MMP) inhibitors and integrin antagonists[1]. This whitepaper deconstructs the physicochemical properties of CAS 1242099-15-5, explains the causality behind its structural features, and provides field-proven, self-validating protocols for its analytical characterization and synthetic application.

Structural Causality & Physicochemical Properties

To utilize CAS 1242099-15-5 effectively, one must understand the thermodynamic and electronic contributions of its distinct functional groups. The molecule consists of a phenylalanine core functionalized with a 2,6-difluorophenylsulfonyl moiety[2].

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Table 1: Quantitative Physicochemical Data of CAS 1242099-15-5

Property	Value / Description	Experimental Causality & Significance
Molecular Formula	C15H13F2NO4S	Dictates the mass-to-charge ratio for LC-MS validation.
Molecular Weight	341.3 g/mol	Optimal low-molecular-weight building block, allowing downstream additions without violating Lipinski's Rule of 5[2].
Physical Form	Solid (Powder)	Ensures high stability and ease of handling during gravimetric preparation.
Purity (Commercial)	≥95%	Necessitates pre-synthetic LC-MS validation to rule out des-fluoro impurities.
Hydrogen Bond Donors	2 (COOH, NH)	The sulfonamide NH is highly polarized by the adjacent sulfonyl and fluorinated ring, serving as a critical H-bond donor in protein pockets.
Hydrogen Bond Acceptors	4 (S=O, C=O)	Facilitates dipole interactions with target enzyme backbones.

The Causality of the 2,6-Difluoro Substitution: In medicinal chemistry, the di-ortho fluorine substitution is a deliberate design choice. Fluorine is highly electronegative yet sterically small. The presence of fluorines at the 2 and 6 positions forces the phenyl ring out of coplanarity with the sulfonyl group due to steric and electrostatic repulsion. This locks the molecule into a rigid conformation, significantly reducing the entropic penalty upon binding to a target protein. Furthermore, the strong electron-withdrawing effect of the fluorines lowers the pKa of the adjacent sulfonamide proton, enhancing its capacity to form robust hydrogen bonds within the target pocket[1].

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Biological Context: The MMP Inhibition Paradigm

Matrix metalloproteinases (MMPs) are zinc-dependent endopeptidases responsible for extracellular matrix (ECM) degradation—a primary driver of tumor metastasis and tissue remodeling[3]. The design of highly selective MMP inhibitors relies heavily on arylsulfonyl amino acid scaffolds[1].

When CAS 1242099-15-5 is utilized in drug design, its structural components map directly to the MMP active site:

- The Phenylalanine Side Chain: The benzyl group provides the necessary lipophilic bulk to anchor the molecule deep into the hydrophobic S1' pocket of enzymes like MMP-2 and MMP-9[1].
- The Sulfonyl Group: Acts as a rigid vector, directing the molecule and interacting with the enzyme's backbone via hydrogen bonding.
- The Carboxylic Acid: Serves as a synthetic handle. In our laboratory, we routinely convert this moiety into a hydroxamic acid, which acts as a potent bidentate Zinc-Binding Group (ZBG) to chelate the catalytic Zn2+ ion in the MMP active site[1].

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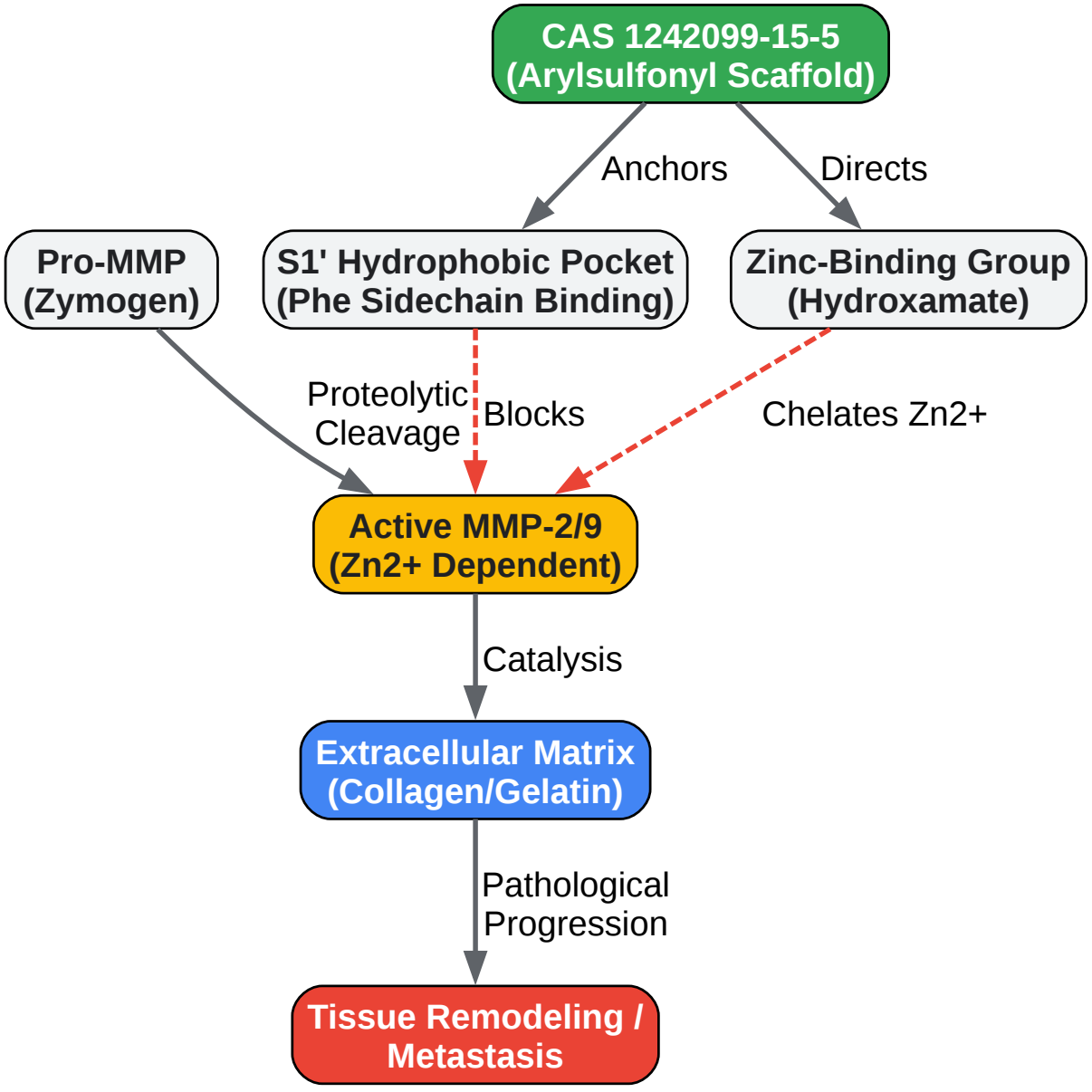

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Fig 1. Mechanistic pathway of MMP inhibition via the CAS 1242099-15-5 arylsulfonyl scaffold.

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Self-Validating Experimental Methodologies

To ensure scientific integrity, every protocol must be self-validating. Below are the standard operating procedures for the characterization and synthetic application of CAS 1242099-15-5.

Protocol A: Physicochemical Characterization (LC-MS & NMR)

Objective: Verify the structural integrity and rule out synthesis-derived impurities (e.g., mono-fluoro derivatives).

- Sample Preparation: Dissolve 1.0 mg of CAS 1242099-15-5 in 1.0 mL of LC-MS grade Methanol.
- LC-MS Analysis: Inject 2 µL onto a C18 reverse-phase column. Run a 5–95% Acetonitrile/Water gradient containing 0.1% Formic Acid over 10 minutes.
  - Causality: Formic acid is critical here. It ensures proper protonation for positive ion mode (ESI+) while maintaining sharp chromatographic peak shapes for the acidic carboxylic group in negative ion mode (ESI-). We expect a dominant [M-H]- peak at m/z 340.3.
- NMR Validation: Dissolve 5.0 mg of the compound in 0.5 mL of DMSO-d6.
  - Causality: The sulfonamide NH proton is highly exchangeable. Using DMSO-d6 instead of CDCl3 or D2O prevents rapid proton exchange, allowing the observation of the NH doublet. This validates the integrity of the sulfonamide linkage.

Protocol B: Synthesis of a Hydroxamate-Based MMP Inhibitor

Objective: Convert the inactive carboxylic acid of CAS 1242099-15-5 into an active zinc-binding hydroxamic acid.

- Carboxylic Acid Activation: Dissolve 1 eq (100 mg) of CAS 1242099-15-5 in 3 mL of anhydrous DMF. Cool to 0°C. Add 1.2 eq of EDC·HCl and 1.2 eq of HOBt.

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- Causality: The phenylalanine alpha-carbon is a sensitive chiral center. Using HOBt suppresses the formation of an oxazolone intermediate, thereby preventing the racemization of the chiral center during activation.

- Hydroxylamine Coupling: Add 1.5 eq of hydroxylamine hydrochloride, followed dropwise by 3.0 eq of N,N-Diisopropylethylamine (DIPEA). Stir the reaction for 12 hours, allowing it to slowly warm to room temperature.

- Selective Quenching & Extraction: Dilute the mixture with 15 mL of Ethyl Acetate (EtOAc) and wash twice with a 5% aqueous citric acid solution.

  - Causality: Hydroxamate bonds are delicate and susceptible to hydrolysis under strong acidic or basic conditions. Citric acid provides a mild, buffered acidic wash that efficiently removes unreacted basic amines (DIPEA) without cleaving the newly formed hydroxamate product.

- Purification: Dry the organic layer over Na2SO4, concentrate in vacuo, and isolate the final inhibitor via preparative HPLC.



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Fig 2. Self-validating synthetic and analytical workflow for CAS 1242099-15-5 derivatives.

References

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- Google Patents. "Sulfonated amino acid derivatives and metalloproteinase inhibitors containing same". Patent SK282995B6. Available at: [3]

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